

The Spectroscopic Signature of 2,6-Dibromoanthraquinone: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2,6-Dibromoanthraquinone

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Introduction

2,6-Dibromoanthraquinone is a key chemical intermediate, valued for its utility as a building block in the synthesis of a diverse range of functional materials, including advanced dyes and materials for optoelectronics.[1] Its rigid, planar structure, derived from anthracene, and the presence of electron-withdrawing bromine and quinone functionalities, give rise to a unique and informative spectroscopic profile. A thorough understanding of its spectral characteristics is fundamental for unambiguous identification, purity assessment, and the rational design of novel molecular architectures. This guide provides an in-depth analysis of the nuclear magnetic resonance (NMR), infrared (IR), and ultraviolet-visible (UV-Vis) spectroscopic data of **2,6-Dibromoanthraquinone**, offering field-proven insights into the interpretation of its spectral features.

Molecular Structure and Spectroscopic Overview

The molecular structure of **2,6-Dibromoanthraquinone** forms the basis for interpreting its spectroscopic data. The molecule's symmetry and the electronic environment of its atoms dictate the signals observed in various spectroscopic techniques.



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References

- 1. ossila.com [ossila.com]
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